

Application Notes and Protocols for CCT241161

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: CCT241161

Cat. No.: B15613623

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Introduction

CCT241161 is a potent, orally available pan-RAF inhibitor with additional activity against SRC family kinases.[1][2] It has demonstrated efficacy in blocking the growth of BRAF-mutant and NRAS-mutant melanoma cells by inhibiting the MEK-ERK signaling pathway both in vitro and in vivo.[2] Notably, **CCT241161** has also shown the ability to prevent the growth of xenografts derived from patient tumors with acquired or intrinsic resistance to BRAF and MEK inhibitors.[2] This document provides detailed protocols for the preparation, storage, and handling of **CCT241161** stock solutions to ensure accurate and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CCT241161**.

Property	Value	Source
Molecular Weight	541.62 g/mol	
Solubility	Soluble in DMSO	
IC ₅₀ (BRAF)	252 nM	[3]
IC ₅₀ (BRAF V600E)	15 nM	[3]
IC ₅₀ (CRAF)	6 nM	[3]
IC ₅₀ (SRC)	15 nM	[3]
IC ₅₀ (LCK)	3 nM	[3]

Experimental Protocols

Preparation of a 10 mM CCT241161 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CCT241161** in dimethyl sulfoxide (DMSO).

Materials:

- **CCT241161** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **CCT241161**:

- To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 541.62 \text{ g/mol} \times 1000 \text{ mg/g} = 5.4162 \text{ mg}$
- Weighing **CCT241161**:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 5.42 mg of **CCT241161** powder into the microcentrifuge tube. Record the exact weight.
- Dissolving in DMSO:
 - Based on the actual weight of **CCT241161**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 541.62 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **CCT241161** powder.
- Ensuring Complete Dissolution:
 - Cap the tube securely and vortex for 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but be cautious of potential compound degradation with excessive heat.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

- Store the aliquots at -20°C for long-term storage. When stored properly, the stock solution is expected to be stable for several months.

Preparation of Working Solutions for Cell-Based Assays

Important Considerations:

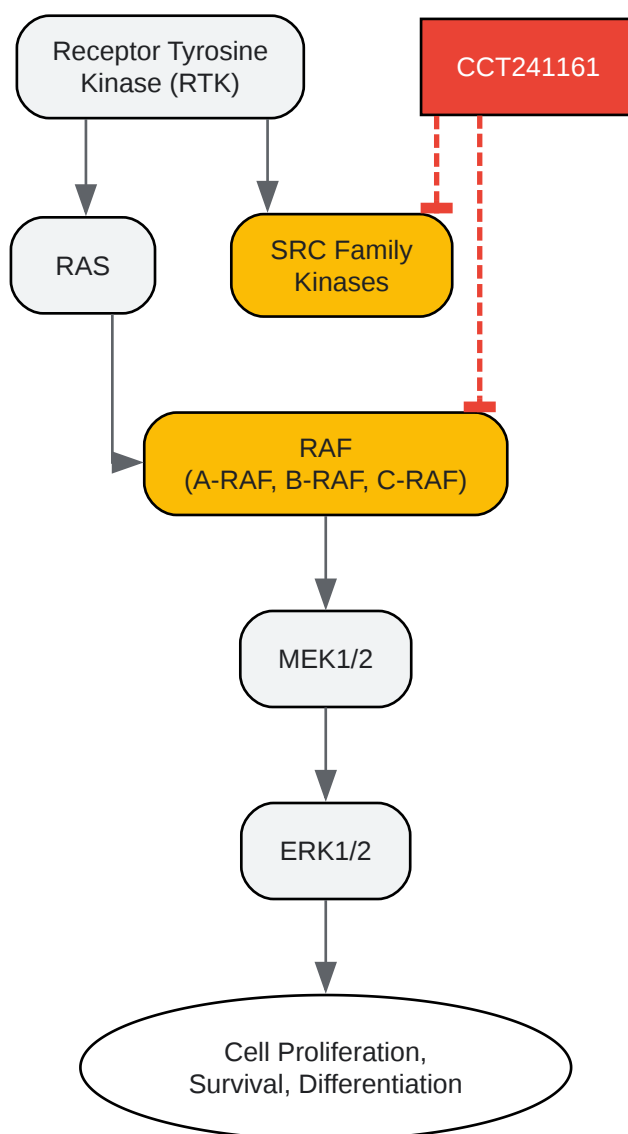
- The final concentration of DMSO in cell culture media should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.
- Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Procedure:

- Thaw a single aliquot of the 10 mM **CCT241161** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final working concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
 - Example for a 10 µM working solution:
 - Prepare an intermediate dilution by adding 1 µL of the 10 mM stock solution to 999 µL of cell culture medium to get a 10 µM solution.
- Use the freshly prepared working solutions immediately for your experiments. Do not store diluted aqueous solutions.

Visualizations

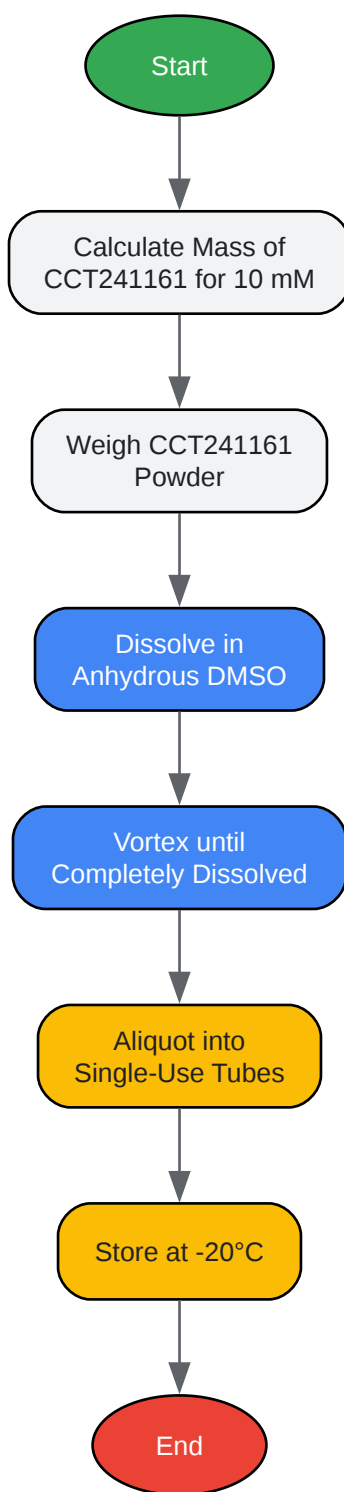
CCT241161 Signaling Pathway Inhibition



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Caption: **CCT241161** inhibits the MAPK/ERK and SRC signaling pathways.

Experimental Workflow for **CCT241161** Stock Solution Preparation



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Caption: Workflow for preparing **CCT241161** stock solution.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for CCT241161 Stock Solution Preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613623#how-to-prepare-cct241161-stock-solution-in-dmsol]

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